

Personal protective equipment for handling 1-Phenylhexan-3-ol

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Compound of Interest

Compound Name: 1-Phenylhexan-3-ol

Cat. No.: B1600894

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Essential Safety and Handling Guide for 1-Phenylhexan-3-ol

This document provides immediate safety, handling, and disposal protocols for **1-Phenylhexan-3-ol**, tailored for research, scientific, and drug development professionals. The following procedural guidance is designed to ensure the safe management of this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

There is no specific personal protective equipment data available for **1-Phenylhexan-3-ol**. The following recommendations are based on guidelines for handling similar aromatic alcohols.

Quantitative Data for PPE Selection

Since specific breakthrough times for **1-Phenylhexan-3-ol** are not available, a general selection of chemically resistant gloves is recommended. The following table summarizes suitable glove materials for handling aromatic alcohols.

Glove Material	Recommendation	General Chemical Resistance
Butyl Rubber	Recommended	High resistance to ketones, esters, and alcohols.
Neoprene	Recommended	Good resistance to acids, caustics, and alcohols.
Nitrile Rubber	Recommended	Good general chemical resistance, especially to oils and solvents.
Polyvinyl Chloride (PVC)	Use with caution	May have lower resistance to aromatic solvents.

Occupational Exposure Limits (OELs) for Similar Chemicals

No specific Occupational Exposure Limit (OEL) has been established for **1-Phenylhexan-3-ol**. For reference, the OELs for similar, less complex alcohols are provided below. These values should be used as a cautious reference point for risk assessment.

Chemical	OSHA PEL (8-hour TWA)	NIOSH REL (10-hour TWA)	ACGIH TLV (8-hour TWA)
Ethanol	1000 ppm (1900 mg/m ³)[1]	1000 ppm (1900 mg/m ³)	1000 ppm (1880 mg/m ³)
n-Propanol	200 ppm (500 mg/m ³)	200 ppm (500 mg/m ³)	100 ppm (246 mg/m ³)
Isopropanol	400 ppm (980 mg/m ³)	400 ppm (980 mg/m ³)	200 ppm (492 mg/m ³)

Experimental Protocols

Currently, there are no specific experimental protocols cited in the safety literature for determining the personal protective equipment for **1-Phenylhexan-3-ol**. The selection of PPE is based on general chemical safety principles for aromatic alcohols.

Operational Plan for Handling 1-Phenylhexan-3-ol

1. Engineering Controls:

- Work in a well-ventilated area.
- Use a chemical fume hood for all procedures that may generate vapors or aerosols.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield where splashing is possible.
[\[2\]](#)
- Skin Protection:
 - Wear a lab coat.
 - Select chemically resistant gloves from the table above. Ensure gloves are inspected before each use and replaced immediately if contaminated or damaged.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be required.

3. Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where chemicals are handled.

Disposal Plan for 1-Phenylhexan-3-ol

1. Waste Collection:

- **1-Phenylhexan-3-ol** is a non-halogenated aromatic alcohol.
- Collect waste in a designated, properly labeled, and sealed container for non-halogenated organic waste.[\[3\]](#)[\[4\]](#)

- Do not mix with halogenated solvents or other incompatible waste streams.

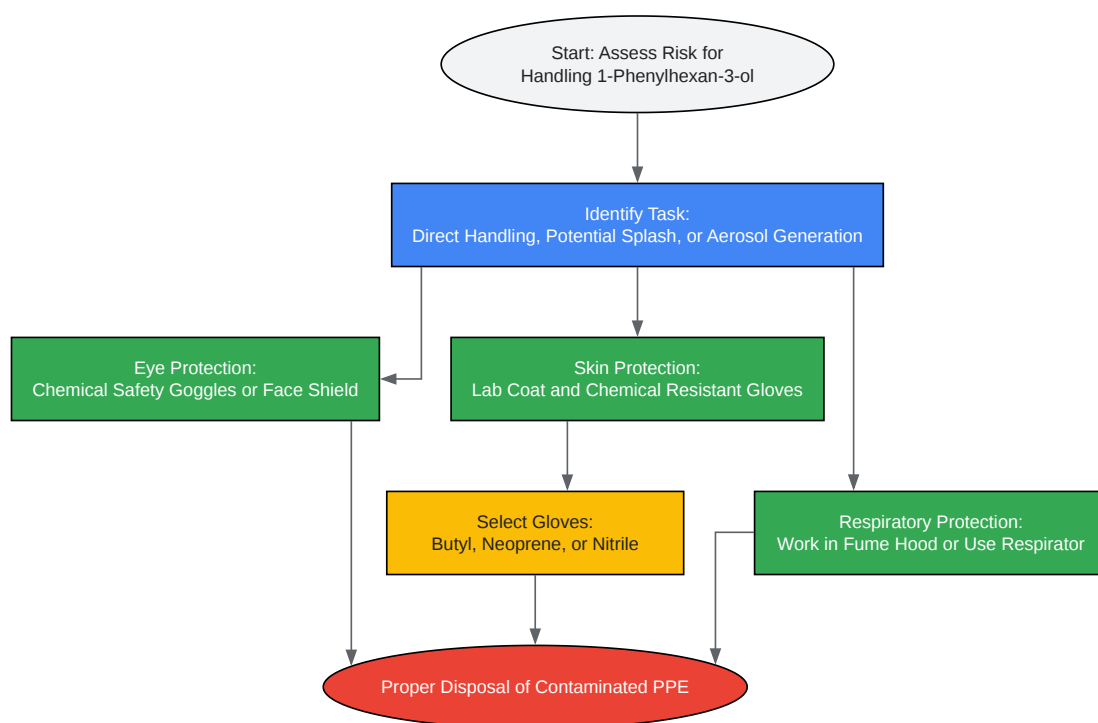
2. Storage of Waste:

- Store waste containers in a cool, dry, and well-ventilated area, away from ignition sources.
- Ensure the container is clearly labeled as "Hazardous Waste: Non-Halogenated Organic Solvents" and includes the full chemical name.^[4]

3. Final Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for PPE Selection



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Caption: PPE selection workflow for handling **1-Phenylhexan-3-ol**.

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